

Application Notes and Protocols: 2,4-Dibromoanisole in Materials Science

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Compound of Interest

Compound Name: 2,4-Dibromoanisole

Cat. No.: B1585499

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Abstract

These application notes provide a comprehensive overview of the role of **2,4-Dibromoanisole** (CAS: 21702-84-1) in materials science. This versatile organobromine compound serves as a critical organic building block for the synthesis of advanced functional materials.^[1] Its primary applications lie in the development of conductive polymers for organic electronics and as a component in the formulation of flame-retardant materials.^{[2][3]} This document details its properties, key applications, and provides standardized experimental protocols for its use in polymerization and materials synthesis. The target audience includes researchers, materials scientists, and professionals in drug development and organic electronics.

Introduction to 2,4-Dibromoanisole

2,4-Dibromoanisole is an aromatic compound featuring a methoxy group and two bromine atoms on a benzene ring.^[3] The presence of two reactive bromine atoms at the ortho and para positions makes it an excellent monomer and precursor for various polymerization reactions, including cross-coupling reactions.^[3] This reactivity allows for its incorporation into polymer backbones to tailor the electronic, optical, and safety properties of the final material.

Role as a Monomer for Conductive Polymers

Dibromo monomers are indispensable building blocks for creating conjugated polymers, which are central to the field of organic electronics.^[4] The ability to form carbon-carbon bonds via cross-coupling polymerization allows for the synthesis of poly(phenylene)-based structures.

The methoxy group on the **2,4-Dibromoanisole** molecule acts as an electron-donating group, which can influence the electronic properties, such as the band gap and charge carrier mobility, of the resulting polymer.[3] These polymers are investigated for use in Organic Field-Effect Transistors (OFETs), Organic Light-Emitting Diodes (OLEDs), and Organic Photovoltaics (OPVs).[4]

Role as a Brominated Flame Retardant (BFR)

2,4-Dibromoanisole is classified as a brominated flame retardant (BFR).[5][6] BFRs are incorporated into combustible materials, such as plastics and textiles, to inhibit or delay the spread of fire.[3] The mechanism of action involves the release of bromine radicals at elevated temperatures, which interfere with the gas-phase chemical reactions of combustion, thereby quenching the flame.[7]

Quantitative Data and Properties

Physicochemical Properties of 2,4-Dibromoanisole

The fundamental properties of **2,4-Dibromoanisole** are summarized in the table below.

Property	Value	Reference(s)
CAS Number	21702-84-1	[8]
Molecular Formula	C ₇ H ₆ Br ₂ O	[3]
Molecular Weight	265.93 g/mol	[3]
Appearance	White to light beige crystalline powder	[5]
Melting Point	61-63 °C	[6]
Boiling Point	101-106 °C @ 1 mmHg	[6]
Purity	≥ 98% (GC)	

Representative Properties of Derived Polymers

While specific data for polymers synthesized directly and exclusively from **2,4-Dibromoanisole** is not widely published, the properties of analogous poly(phenylene vinylene) (PPV) derivatives

with similar methoxy-substituted backbones provide valuable insights into the expected performance characteristics.

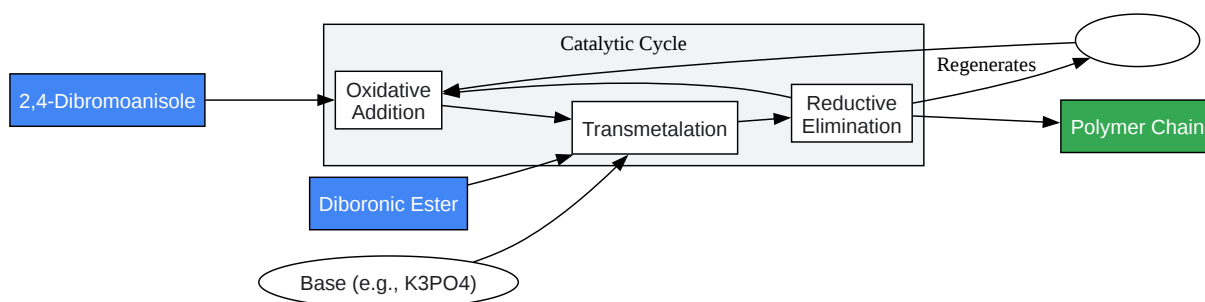
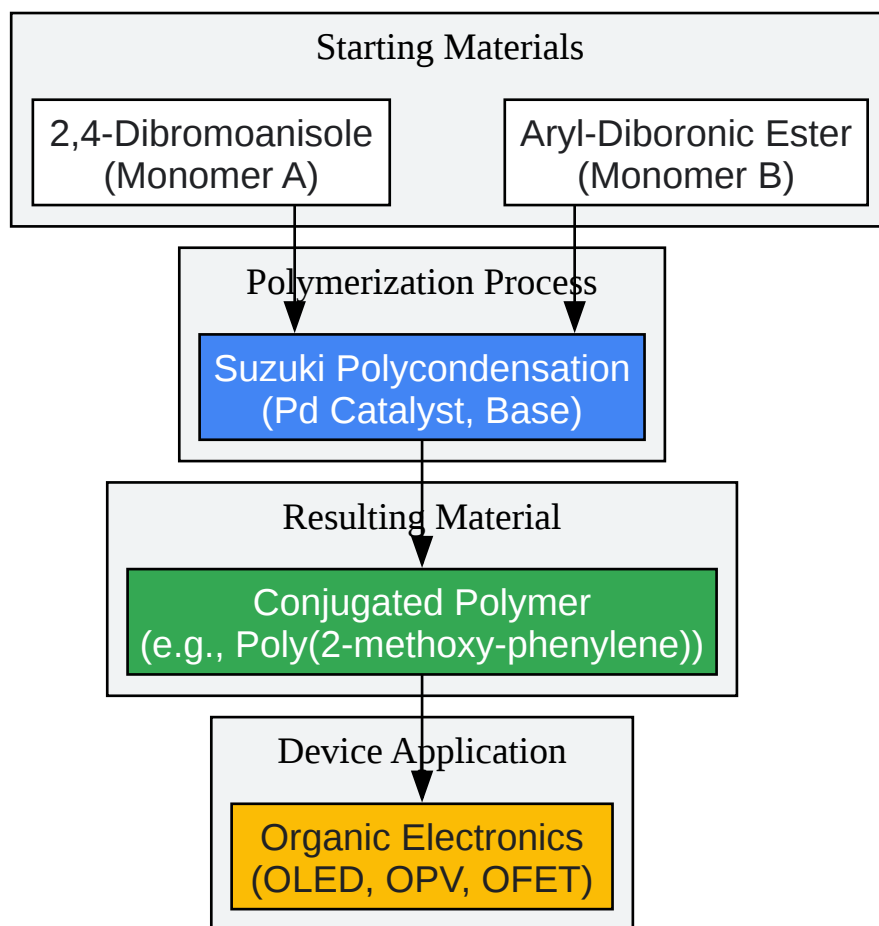
Property	Representative Value	Polymer System	Reference(s)
Number Average Molar Mass (Mn)	40,000 - 70,000 g/mol	MEH-PPV	
Polydispersity Index (Mw/Mn)	~6	MEH-PPV	
Glass Transition Temperature (Tg)	106 - 122 °C	Substituted PPVs	[2]
Thermal Stability (TGA)	Stable up to 320-370 °C in N ₂	Substituted PPVs	[2]
Optical Band Gap	2.3 eV	MEH-PPV	
Fluorescence Emission (in Toluene)	λ_{em} 554 nm (λ_{ex} 493 nm)	MEH-PPV	
Electrical Conductivity (Iodine Doped)	10 ⁻³ - 10 ⁰ S/cm	Substituted PPVs	[2]

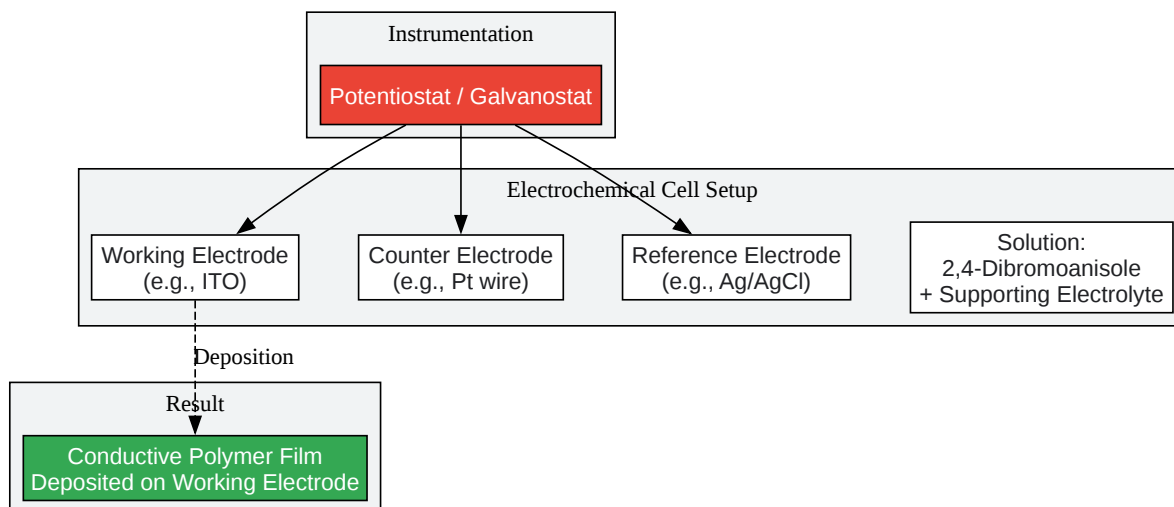
Key Applications and Experimental Protocols

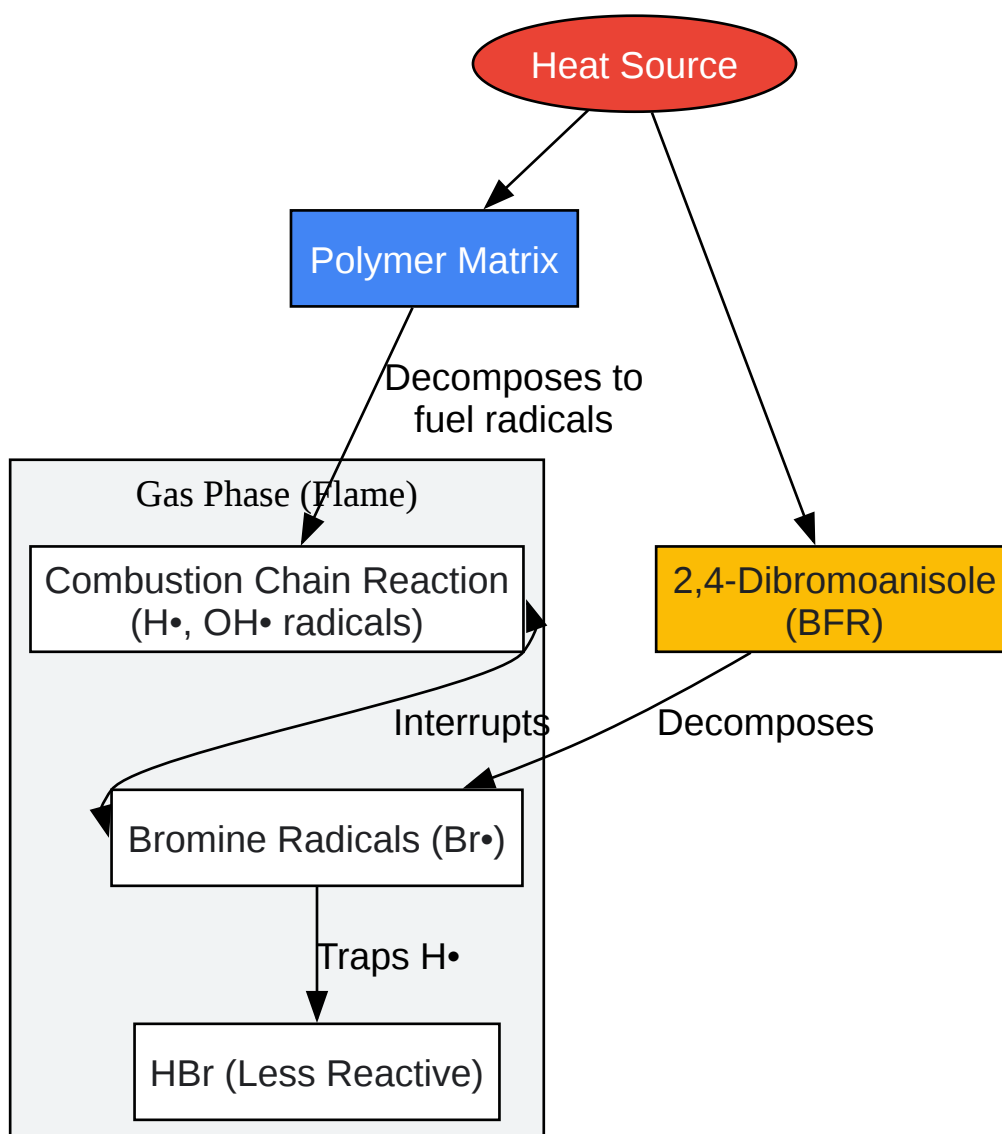
This section details the primary applications of **2,4-Dibromoanisole** in materials science and provides representative protocols for synthesizing functional polymers.

Application 1: Precursor for Conductive Polymers via Cross-Coupling

2,4-Dibromoanisole is an ideal candidate for synthesizing conjugated polymers through palladium-catalyzed cross-coupling reactions like Suzuki or Heck polycondensation. These methods allow for the creation of well-defined polymer architectures.







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